

5-Chloro-2-iodobenzaldehyde: Safe Handling and Disposal Protocol

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Compound of Interest

Compound Name: 5-Chloro-2-iodobenzaldehyde

CAS No.: 1001334-22-0

Cat. No.: B2444130

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Executive Summary & Operational Scope

5-Chloro-2-iodobenzaldehyde (CAS: 1001334-22-0) is a high-value intermediate often utilized in Suzuki-Miyaura cross-coupling reactions. Its disposal requires strict adherence to Halogenated Organic Waste protocols due to the presence of both chlorine and iodine atoms.

Critical Directive: Unlike standard organic waste, iodinated compounds release corrosive hydrogen iodide (HI) and iodine gas (

) upon incineration. Consequently, this waste stream must be directed to facilities equipped with caustic scrubbers. Under no circumstances should this compound be disposed of in general trash or municipal drains.

Hazard Identification & Chemical Properties

Before initiating disposal, the operator must validate the chemical state. The weak

bond (approx. 57 kcal/mol) makes this compound susceptible to homolytic cleavage via photolysis, necessitating light-protected handling.

Table 1: Physicochemical & Hazard Profile

Property	Specification
CAS Number	1001334-22-0
Physical State	Solid (Pale yellow to off-white powder)
Molecular Formula	
Primary Hazards	Skin/Eye Irritant, Respiratory Irritant
Reactivity	Light-sensitive; Oxidizable (Aldehyde group)
RCRA Classification	Non-listed (Treat as Characteristic/Halogenated)

Table 2: GHS Hazard Statements

Code	Hazard Statement	Mechanism of Action
H315	Causes skin irritation	Alkylating potential of the aldehyde moiety.
H319	Causes serious eye irritation	Mucosal membrane interaction.
H335	May cause respiratory irritation	Inhalation of dust/vapor.[1][2] [3]

Pre-Disposal Stabilization & Segregation

Effective disposal begins at the bench. The presence of the iodine atom dictates the segregation logic.

A. Solid Waste (Pure Compound/Desiccated Crude)

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or amber glass jar.
 - Scientific Rationale: Amber glass prevents photolytic degradation of the C-I bond, which can generate free radicals and pressurize the container.
- Labeling: Mark clearly as "Solid Waste: Halogenated Organics."

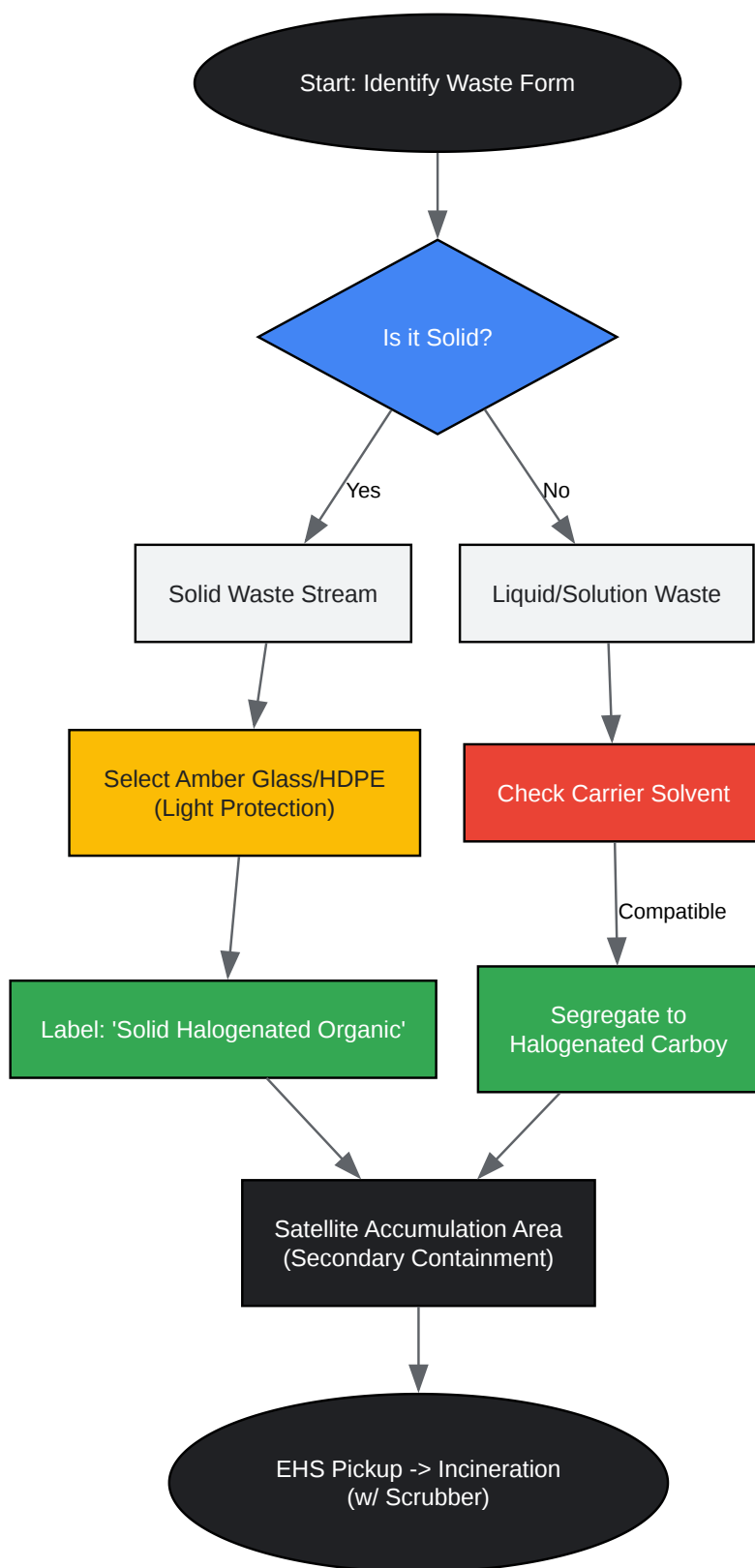
- Incompatibility Check: Ensure no strong oxidizers (e.g., permanganates) or strong bases are present in the same container, as the aldehyde proton is acidic and oxidizable.

B. Liquid Waste (Mother Liquors/Rinsates)

- Solvent Compatibility: Ensure the carrier solvent is compatible with halogenated streams (e.g., DCM, Chloroform, Ethyl Acetate).
- Segregation: Pour into the "Halogenated Solvent Waste" carboy.
 - Cost/Safety Insight: Segregating halogenated from non-halogenated waste is critical.^[4] Halogenated waste requires higher temperature incineration (>1100°C) and acid gas scrubbing. Mixing this compound into a non-halogenated stream (like pure acetone) contaminates the entire volume, significantly increasing disposal costs.

Decision Matrix: Disposal Workflow

The following diagram outlines the logical decision tree for disposing of **5-Chloro-2-iodobenzaldehyde**.



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Figure 1: Operational workflow for the segregation and disposal of halogenated aldehyde waste.

Emergency Response: Spills & Exposure

In the event of an accidental release during the disposal process, follow this self-validating protocol.

Solid Spill (Powder)

- PPE Escalation: Don double nitrile gloves and N95/P100 respiratory protection to prevent inhalation of dust.
- Containment: Cover the spill with a generic absorbent pad or damp paper towels to prevent dust generation.
- Neutralization (Optional but Recommended): If the spill is large, treat the area with a dilute sodium thiosulfate solution.
 - Mechanism:^{[5][6][7][8]} Thiosulfate reduces any free iodine () liberated by light exposure back to the colorless iodide (), minimizing vapor hazards.
- Collection: Scoop material into the Solid Halogenated Waste container. Wash the surface with soap and water.^{[1][3][5][8][9]}

Liquid Spill

- Absorb: Use vermiculite or a commercial organic spill kit.
- Collect: Transfer saturated absorbent to a sealed bag, then place into the solid hazardous waste drum.
- Ventilate: Ensure fume hood or local exhaust is active to clear halogenated solvent vapors.

References

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